

Physical and chemical properties of (Ethoxycarbonylmethyl)triphenylphosphonium bromide

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Compound of Interest

Compound Name: (Ethoxycarbonylmethyl)triphenylphosphonium bromide

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An In-depth Technical Guide on **(Ethoxycarbonylmethyl)triphenylphosphonium bromide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical, chemical, and spectral properties of **(Ethoxycarbonylmethyl)triphenylphosphonium bromide**. It includes detailed experimental protocols for its synthesis and its application in the Wittig reaction, a cornerstone of modern organic synthesis for carbon-carbon bond formation.

Core Properties

(Ethoxycarbonylmethyl)triphenylphosphonium bromide, a quaternary phosphonium salt, is a versatile reagent in organic chemistry.^[1] It is primarily known as a precursor to a stabilized phosphorus ylide used in the Wittig reaction.^{[1][2]}

Physical Properties

The key physical properties of this compound are summarized in the table below. It typically appears as a white to off-white or cream-colored crystalline powder.^{[1][3]} It is known to be soluble in water and hygroscopic in nature.^{[4][5]}

Property	Value
Appearance	White to off-white/cream crystalline powder
Melting Point	145-150 °C (with decomposition) ^{[3][4]} , ~150°C (decomposition) ^[5] , 158 °C ^[6]
Solubility	Soluble in water ^{[4][5]}
Odor	Odorless or faint, non-distinct odor ^[1]
Hygroscopicity	Hygroscopic ^[5]

Chemical and Spectroscopic Properties

This compound is stable under normal laboratory conditions. Its chemical identity is well-defined by various spectroscopic methods.

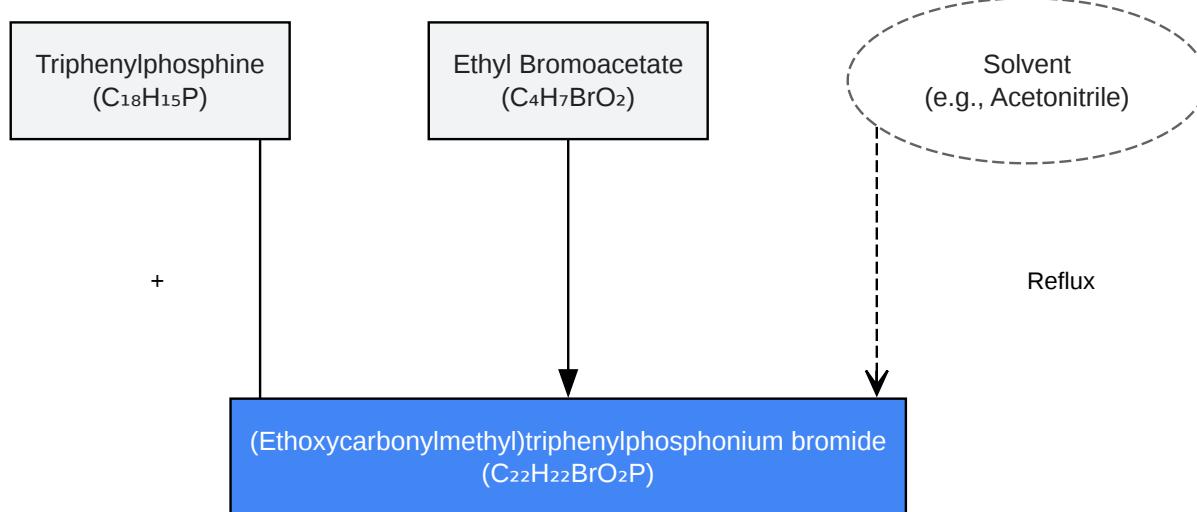
Property	Value
Molecular Formula	C ₂₂ H ₂₂ BrO ₂ P ^{[1][2][7][8]}
Molecular Weight	429.29 g/mol ^{[8][9]}
IUPAC Name	(2-ethoxy-2-oxoethyl)-triphenylphosphonium bromide ^[7]
CAS Number	1530-45-6 ^{[2][8]}
InChI Key	VJVZPTPOYCJFNI-UHFFFAOYSA-M ^[7]
SMILES	CCOC(=O)C--INVALID-LINK-- (C2=CC=CC=C2)C3=CC=CC=C3.[Br-] ^[7]
¹ H NMR (400 MHz, CDCl ₃) δ (ppm)	7.89, 7.81, 7.70 (m, 15H, P(C ₆ H ₅) ₃), 5.47 (d, 2H, PCH ₂), 4.03 (q, 2H, OCH ₂ CH ₃), 1.05 (t, 3H, OCH ₂ CH ₃) ^[10]
¹³ C NMR	Data available in spectral databases. ^{[1][7]}
Infrared (IR)	Data available in spectral databases (KBr disc, nujol mull, ATR-IR). ^{[1][7]}

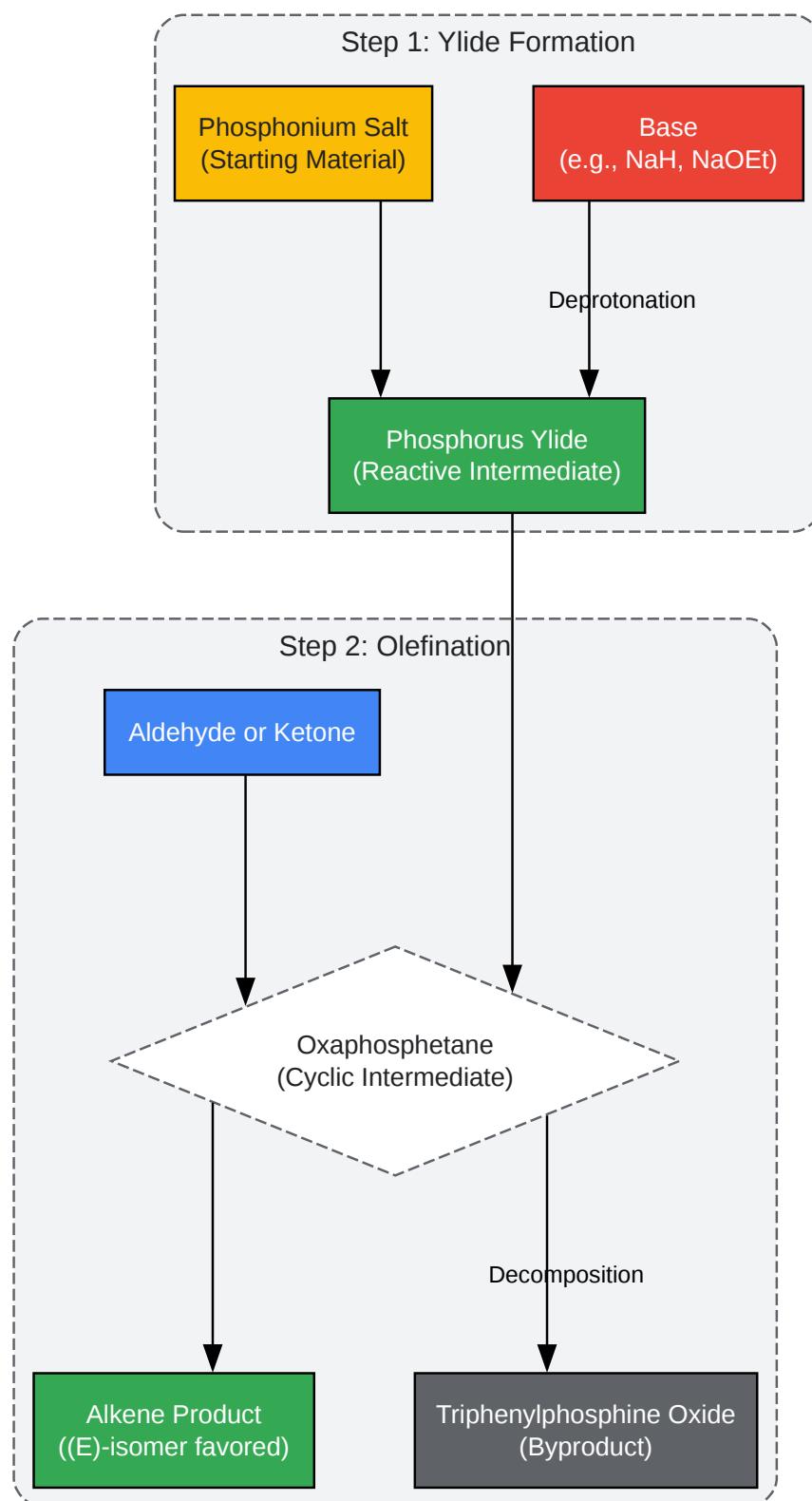
Synthesis and Reaction Pathways

The primary application of **(Ethoxycarbonylmethyl)triphenylphosphonium bromide** is in the synthesis of α,β -unsaturated esters and other alkenes via the Wittig reaction.

Synthesis of **(Ethoxycarbonylmethyl)triphenylphosphonium bromide**

The compound is synthesized via a nucleophilic substitution reaction between triphenylphosphine and ethyl bromoacetate.[\[1\]](#)[\[2\]](#)





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